

A Comprehensive Technical Guide to Sofosbuvir D6: CAS Number, Analytical Standards, and Methodologies

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Compound of Interest		
Compound Name:	Sofosbuvir D6	
Cat. No.:	B2899945	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Sofosbuvir D6**, a deuterated analog of the direct-acting antiviral agent Sofosbuvir. This document details its chemical identity, analytical standards, and a representative experimental protocol for its use as an internal standard in quantitative bioanalysis. Furthermore, it illustrates the metabolic activation pathway of its parent compound, Sofosbuvir.

Sofosbuvir D6: Chemical Identity and Properties

Sofosbuvir D6 is a stable isotope-labeled version of Sofosbuvir, where six hydrogen atoms have been replaced with deuterium. This modification makes it an ideal internal standard for mass spectrometry-based quantification of Sofosbuvir in biological matrices, as it is chemically identical to the analyte but has a distinct mass.

CAS Number: 1868135-06-1[1][2]

Analytical Standards

Below is a summary of typical analytical standards for **Sofosbuvir D6** available from various suppliers. Researchers should always refer to the Certificate of Analysis provided by the specific supplier for lot-specific details.



Parameter	Typical Specification	
Chemical Name	Propan-2-yl-1,1,1,3,3,3-d6((((2R,3R,4R,5R)-5-(2,4-dioxo-3,4-dihydropyrimidin-1(2H)-yl)-4-fluoro-3-hydroxy-4-methyltetrahydrofuran-2-yl)methoxy)(phenoxy)phosphoryl)-L-alaninate[3]	
Synonyms	PSI-7977-d6, GS-7977-d6	
Molecular Formula	C22H23D6FN3O9P[2][4]	
Molecular Weight	535.49 g/mol	
Appearance	White to off-white solid	
Purity (by HPLC)	≥90%	
Storage Conditions	Powder: -20°C for long-term storage (up to 3 years). In solvent: -80°C for up to 6 months, -20°C for up to 1 month.	
Solubility	Soluble in DMSO and H ₂ O (may require ultrasonication and warming)	
Applications Internal standard for quantitative analy NMR, GC-MS, or LC-MS.		

Mechanism of Action of Sofosbuvir

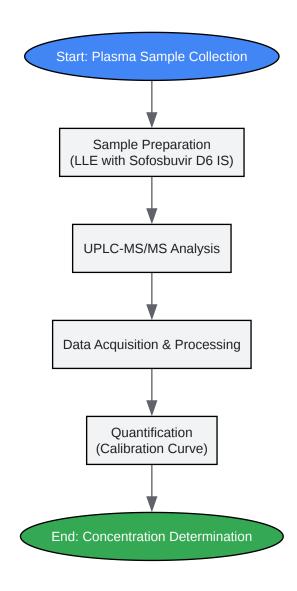
Sofosbuvir is a prodrug that undergoes intracellular metabolism to its pharmacologically active form, the uridine triphosphate analog GS-461203. This active metabolite acts as a potent inhibitor of the hepatitis C virus (HCV) NS5B RNA-dependent RNA polymerase. By mimicking the natural nucleotide, it is incorporated into the nascent viral RNA strand, leading to chain termination and thus halting viral replication.

Metabolic Activation Pathway of Sofosbuvir

The following diagram illustrates the key steps in the intracellular conversion of Sofosbuvir to its active triphosphate form.







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